

Application Notes and Protocols: Preparation of LEQ803 Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LEQ803

Cat. No.: B3180018

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Introduction

LEQ803, also known as N-Desmethyl Ribociclib, is a metabolite of the CDK4/6 inhibitor Ribociclib, produced through metabolism by CYP3A4.[1][2] As a key metabolite, **LEQ803** is crucial for various in vitro and in vivo studies in oncology research. Accurate and consistent preparation of a stock solution is the first critical step for reliable experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **LEQ803** stock solutions.

Materials and Equipment

- **LEQ803** powder
- Dimethyl sulfoxide (DMSO), anhydrous/newly opened
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Water bath or heat block (optional, for warming)

- Ultrasonic bath (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Quantitative Data Summary

The following table summarizes the key quantitative information for **LEQ803**.

Parameter	Value	Reference
Molecular Weight	420.51 g/mol	[1][2]
Solubility in DMSO	4.17 mg/mL (9.92 mM)	[1][2]
Appearance	Solid	[1][2]
Color	Light yellow to yellow	[1][2]

Experimental Protocol: Stock Solution Preparation

This protocol outlines the steps to prepare a 10 mM stock solution of **LEQ803** in DMSO.

- **Acclimatization:** Before opening, allow the vial of **LEQ803** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming on the powder.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **LEQ803** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.2051 mg of **LEQ803**.
- **Solvent Addition:** Add the appropriate volume of anhydrous/newly opened DMSO to the tube containing the **LEQ803** powder. To continue the example, add 1 mL of DMSO to the 4.2051 mg of **LEQ803**.
- **Dissolution:**
 - Vortex the solution for 1-2 minutes to facilitate dissolution.

- If the compound does not fully dissolve, brief sonication in an ultrasonic bath or gentle warming in a water bath set to a maximum of 60°C can be applied.[\[1\]](#)[\[2\]](#)
- Visually inspect the solution to ensure it is clear and free of precipitates before use.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)[\[2\]](#)

Storage and Stability

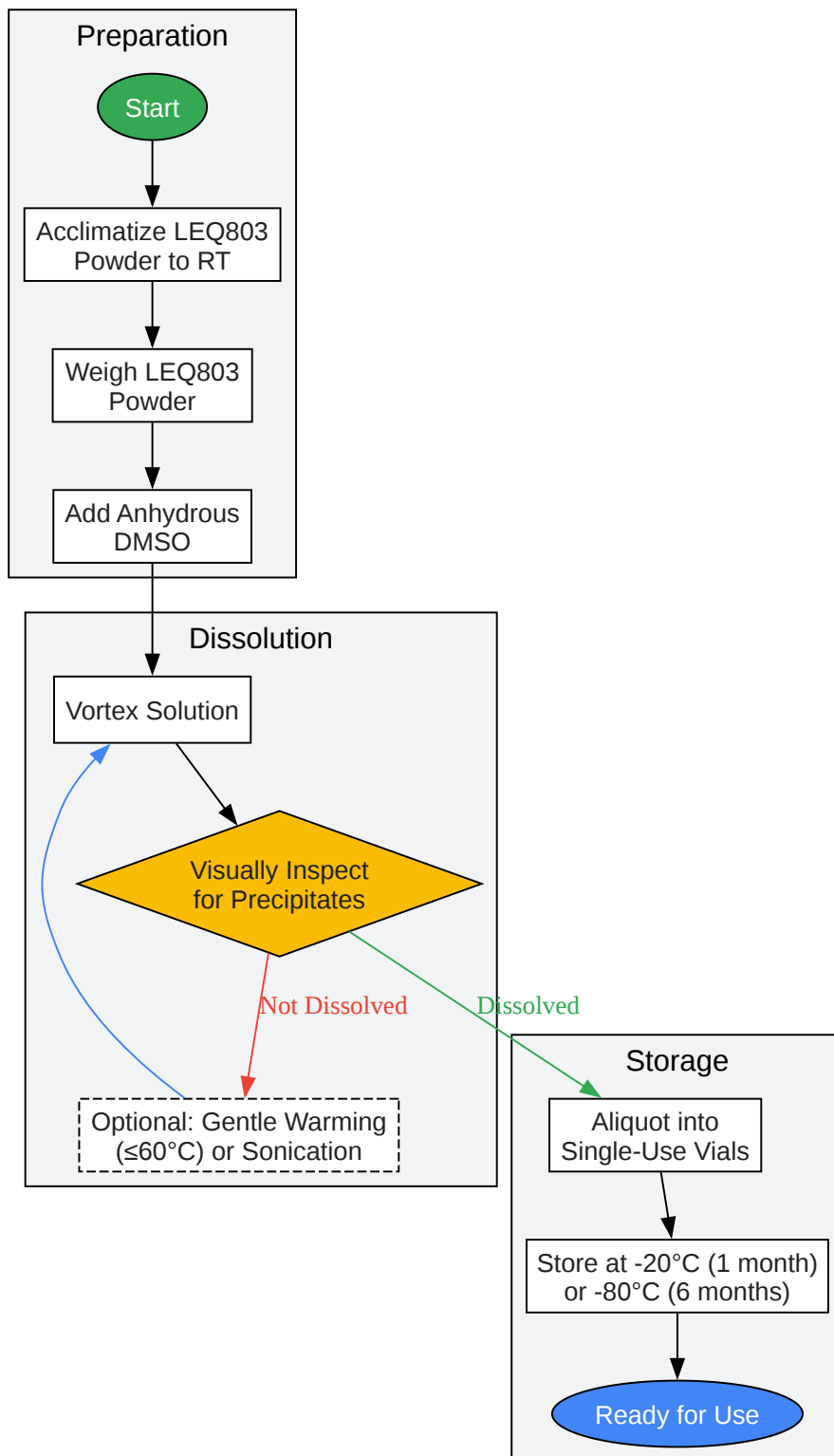
Proper storage is critical to maintain the integrity of **LEQ803**.

Form	Storage Temperature	Stability	Reference
Solid Powder	-20°C	3 years	[1] [2]
4°C	2 years	[1] [2]	
Stock Solution (in DMSO)	-80°C	6 months	[1] [2]
-20°C	1 month	[1] [2]	

Note: The use of hygroscopic DMSO can significantly impact the solubility of the product; therefore, it is recommended to use newly opened DMSO.[\[1\]](#)[\[2\]](#)

Signaling Pathway and Experimental Workflow

Workflow for LEQ803 Stock Solution Preparation

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References

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- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of LEQ803 Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3180018#how-to-prepare-leq803-stock-solution\]](https://www.benchchem.com/product/b3180018#how-to-prepare-leq803-stock-solution)

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